

Clarification of Terminology: Codamine and Codeine

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Compound of Interest

Compound Name:	Codamine
CAS No.:	21040-59-5
Cat. No.:	B1259167

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Initial research indicates that "**Codamine**" is a minor alkaloid found in opium.[1][2] However, it is not a commonly used or regulated substance in laboratory settings. It is highly probable that the query refers to Codeine, a widely used opioid analgesic and a controlled substance. This guide will, therefore, focus on the proper disposal procedures for Codeine, which are applicable to researchers, scientists, and drug development professionals.

Essential Safety and Logistical Information for Codeine Disposal

The disposal of codeine, a federally controlled substance, is strictly regulated by the Drug Enforcement Administration (DEA) in the United States.[3] Improper disposal can lead to legal penalties, environmental contamination, and diversion for illicit use.

Key Disposal Principles:

- **Regulatory Compliance:** All disposal procedures must adhere to federal regulations (21 CFR Part 1300-1308), as well as any applicable state and institutional policies.[4]

- **DEA Registrant Responsibility:** The DEA registration holder (the Principal Investigator or licensee) is ultimately responsible for the proper disposal of all controlled substances in their possession.^[2]
- **Use of Reverse Distributors:** The standard and required method for disposing of expired, unwanted, or excess controlled substances is through a DEA-registered reverse distributor.^{[1][5]}
- **Record Keeping:** Meticulous records of controlled substance disposal must be maintained for a minimum of two to five years, depending on institutional policy.^{[4][5]}

Procedural Guidance for Codeine Disposal

The following steps provide a direct, operational plan for the proper disposal of codeine in a laboratory setting.

Step 1: Identification and Segregation of Codeine Waste

- **Identify Waste:** Determine which codeine materials are designated for disposal. This can include:
 - Expired or unwanted pure codeine stock.
 - Unused diluted solutions containing codeine.
 - Contaminated materials from spills.
- **Segregate:** Physically separate the codeine waste from active stock within your secure, locked storage location.
- **Labeling:** Clearly label the waste containers as "Expired - For Disposal" or similar, to prevent accidental use.^[6]

Step 2: Disposal of Bulk and Recoverable Codeine

- **Contact a Reverse Distributor:** The DEA registrant must arrange for the collection and disposal of the codeine waste through a licensed reverse distributor.^{[1][5]} Your institution's

Environmental Health and Safety (EHS) department can typically provide a list of approved vendors or manage this process.^[6]

- Documentation (DEA Forms):
 - For Schedule II substances, a DEA Form 222 must be used for the transfer to the reverse distributor.^{[2][4]}
 - For Schedule III-V substances (which includes most forms of codeine), the transfer is documented via an invoice or shipping record.^{[2][4]}
- Maintain Records: Retain copies of all transfer documents and any "chain of custody" forms provided by the reverse distributor as part of your controlled substance records.^[6]

Step 3: Handling Non-Recoverable and Residual Codeine Waste

- Non-Recoverable Waste: This refers to the small amount of residue left in a container (e.g., vial or syringe) after all recoverable contents have been used. If the residue cannot be drawn out, the empty container can often be disposed of in a biohazard sharps container.^[6]
- Empty Containers: Empty stock bottles that once held codeine must be triple-rinsed. The first rinseate must be collected and disposed of as hazardous chemical waste.^{[2][7]} After thorough rinsing and defacing the label, the container may be disposed of as regular laboratory glass waste.
- Witnessed Wasting (Institution-Specific): Some institutions may have specific, approved protocols for the on-site "wasting" of small, recoverable amounts of controlled substances (e.g., an unused portion in a syringe). This procedure, if permitted, must be:
 - Performed in the presence of a witness.
 - Documented on a specific waste log (e.g., DEA Form 41).
 - Carried out using an approved method, such as a chemical destruction kit (e.g., Rx Destroyer™).^[6]

- Note: Disposing of recoverable controlled substances down the sink or in regular trash is strictly prohibited.^{[6][7]}

Data Presentation: Codeine Disposal Regulations

Regulation Type	Requirement	Relevant DEA Schedule(s)	Record Retention
Bulk Disposal	Must use a DEA-registered reverse distributor.	Schedules I-V	Minimum 2 years
Transfer Documentation	DEA Form 222 required for transfer.	Schedules I & II	Minimum 2 years
Transfer Documentation	Invoice or shipping record sufficient.	Schedules III, IV, V	Minimum 2 years
On-Site Destruction	Requires DEA authorization and specific methods (e.g., witnessed wasting).	Schedules II-V	Minimum 2 years
Spill/Loss Reporting	Significant loss or theft must be reported to the DEA using Form 106.	Schedules I-V	Minimum 2 years

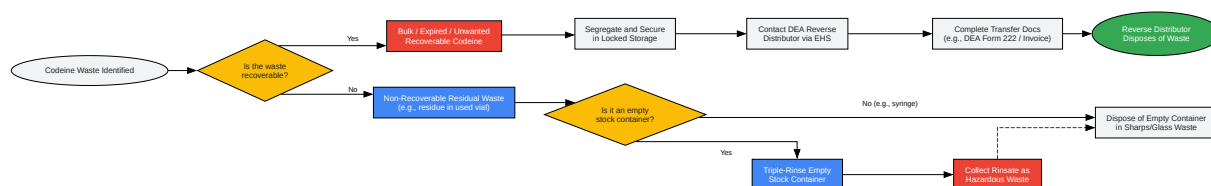
Experimental Protocols

Protocol for Triple-Rinsing Empty Codeine Containers

- Objective: To decontaminate empty containers that held codeine to render them non-hazardous for disposal.
- Materials: Empty codeine container, appropriate solvent (e.g., water or ethanol), designated hazardous waste container for rinsate, personal protective equipment (PPE).
- Procedure:

1. Don appropriate PPE (gloves, safety glasses, lab coat).
2. Add a small amount of solvent to the empty codeine container.
3. Securely cap and shake the container vigorously for 30 seconds to rinse all interior surfaces.
4. Pour the solvent (now rinsate) into a clearly labeled hazardous waste container.
5. Repeat the rinsing process two more times, collecting all three rinses in the hazardous waste container.
6. Thoroughly deface or remove the original label on the now-rinsed container.
7. Dispose of the rinsed container in the appropriate laboratory waste stream (e.g., broken glass box).

Mandatory Visualization



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Caption: Workflow for the proper disposal of Codeine in a laboratory setting.

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